

# An In-Depth Technical Guide to 4-Methylbenzenethiol Sodium Salt

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## Compound of Interest

Compound Name:	4-Methylbenzenethiol sodium salt
CAS No.:	10486-08-5
Cat. No.:	B080081

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This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals on **4-methylbenzenethiol sodium salt**. It provides in-depth information on its molecular weight, physicochemical properties, safe handling protocols, and applications in organic synthesis.

## Core Compound Identity

**4-Methylbenzenethiol sodium salt**, also known by synonyms such as sodium 4-methylphenylthiolate and p-thiocresol sodium salt, is an organosulfur compound with the chemical formula  $C_7H_7NaS$ .<sup>[1][2]</sup> It is the sodium salt of 4-methylbenzenethiol (p-thiocresol). The structure consists of a sodium cation ( $Na^+$ ) ionically bonded to the thiolate anion of p-toluenethiol.

## Physicochemical Properties and Molecular Weight

A precise understanding of the physicochemical properties of **4-methylbenzenethiol sodium salt** is fundamental for its effective application in research and synthesis.

## Molecular Weight

The molecular weight of **4-methylbenzenethiol sodium salt** is a critical parameter for accurate stoichiometric calculations in chemical reactions. It is calculated by summing the atomic weights of its constituent atoms:

- Carbon (C): 7 atoms × 12.011 amu = 84.077 amu
- Hydrogen (H): 7 atoms × 1.008 amu = 7.056 amu
- Sodium (Na): 1 atom × 22.990 amu = 22.990 amu
- Sulfur (S): 1 atom × 32.065 amu = 32.065 amu

Total Molecular Weight: 146.19 g/mol [\[1\]](#)[\[2\]](#)[\[3\]](#)

## Key Physical and Chemical Data

Property	Value
CAS Number	10486-08-5 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>7</sub> H <sub>7</sub> NaS <a href="#">[1]</a> <a href="#">[2]</a>
Appearance	White to off-white solid/powder
Melting Point	>300 °C <a href="#">[5]</a>
Solubility	Soluble in water, alcohol, and ether. <a href="#">[6]</a>

## Health and Safety Protocols

Proper handling and storage of **4-methylbenzenethiol sodium salt** are crucial to ensure laboratory safety.

## Hazard Identification

While not classified as hazardous under the 2012 OSHA Hazard Communication Standard, it is important to handle this compound with care.[\[7\]](#) It is known to have a strong, unpleasant odor.

[\[5\]](#)

## Recommended Handling Procedures

- Engineering Controls: Always work in a well-ventilated area, preferably a chemical fume hood, to minimize inhalation exposure.[7][8]
- Personal Protective Equipment (PPE):
  - Eye Protection: Wear chemical safety goggles or glasses.[7][8]
  - Hand Protection: Wear appropriate protective gloves.[7][8]
  - Respiratory Protection: If dust is generated, use a NIOSH/MSHA-approved respirator.[8]
- Hygiene: Practice good industrial hygiene. Wash hands thoroughly after handling and before eating or drinking.[7][8]

## Storage and Disposal

- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[7]
- Disposal: Dispose of waste materials in accordance with local, state, and federal regulations.

## Experimental Workflow and Applications

The primary utility of **4-methylbenzenethiol sodium salt** in a laboratory setting is as a potent nucleophile for the introduction of the 4-methylphenylthio group into various molecular scaffolds.

### General Experimental Workflow

The following diagram illustrates a typical workflow for utilizing **4-methylbenzenethiol sodium salt** in a synthetic reaction.

Caption: A generalized workflow for a typical organic synthesis experiment involving **4-methylbenzenethiol sodium salt**.

## Key Applications in Organic Synthesis

**4-Methylbenzenethiol sodium salt** is a valuable reagent in a variety of organic transformations, primarily driven by the nucleophilicity of the thiolate anion.

### 4.2.1. Synthesis of Diaryl Sulfides

A common application is in nucleophilic aromatic substitution reactions with aryl halides to form diaryl sulfides. This transformation is particularly effective when the aromatic ring of the halide is activated by electron-withdrawing groups.

### 4.2.2. General Thioether Formation

It can also be used in Williamson-ether-type syntheses with alkyl halides to produce alkyl aryl thioethers.

## Role in Drug Development and Chemical Manufacturing

The 4-methylphenylthio moiety can be found in various specialty chemicals. The synthesis of aromatic thiols and sulfides is an important process in the chemical industry.[9] While not a common functional group in pharmaceuticals, the principles of its synthesis are applicable to the construction of more complex sulfur-containing molecules with potential biological activity.

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